

Fomocaine CAS registry number and molecular formula

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Fomocaine: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fomocaine is a local anesthetic agent characterized by its morpholino group, distinguishing it from more common amide- or ester-type local anesthetics. This document provides a detailed overview of **Fomocaine**, consolidating its chemical and physical properties, mechanism of action, and relevant experimental data. It is intended to serve as a technical resource for researchers and professionals in the fields of pharmacology and drug development.

Chemical and Physical Properties

Fomocaine, with the CAS Registry Number 17692-39-6, is chemically designated as 4-[3-[4-(Phenoxymethyl)phenyl]propyl]morpholine.[1] Its molecular formula is C20H25NO2, and it has a molecular weight of 311.42 g/mol .[1][2][3]

Table 1: Physicochemical Properties of Fomocaine

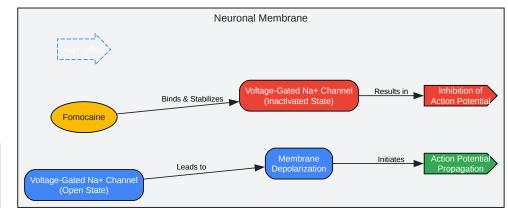


Property	Value	Reference
CAS Registry Number	17692-39-6	[1]
Molecular Formula	C20H25NO2	[2][4][5]
Molecular Weight	311.42 g/mol	[1][2][3]
Melting Point	52-53 °C	[1]
Boiling Point	238-240 °C at 1.1 mmHg	[1]
Appearance	Colorless crystals	[1]
UV max (in ethanol)	220 nm (ε 15820), 269 nm (ε 1373)	[1]

Mechanism of Action: Voltage-Gated Sodium Channel Blockade

The primary mechanism of action for **Fomocaine** as a local anesthetic is the blockade of voltage-gated sodium channels in neuronal cell membranes. By binding to a specific site on the intracellular side of the sodium channel, **Fomocaine** stabilizes the channel in its inactivated state. This action prevents the influx of sodium ions that is necessary for the depolarization of the neuronal membrane and the subsequent propagation of action potentials. The interruption of this signaling pathway results in a transient and reversible loss of sensation in the area of application.

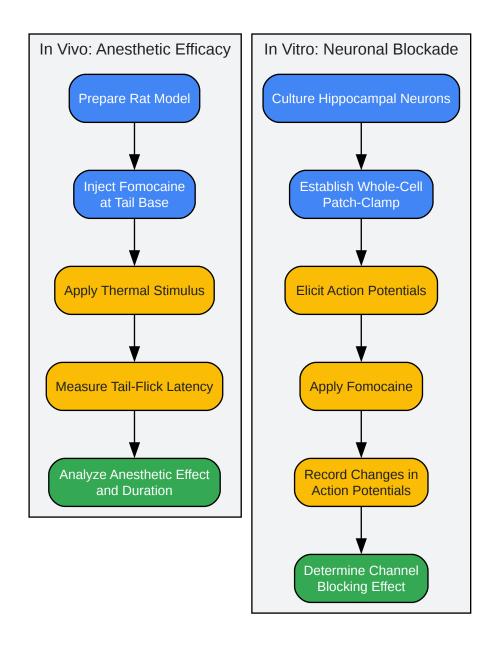




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